Comprehensive Safety and Handling Guide for Hexadecyl Palmitate-d3

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Compound of Interest

Compound Name:	*Hexadecyl palmitate-d3*
Cat. No.:	*B12297907*

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This guide provides essential safety protocols, operational procedures, and disposal plans for handling **Hexadecyl palmitate-d3** in a laboratory setting. The information is intended for researchers, scientists, and professionals in drug development to ensure safe and effective use of this compound.

Product Information and Physical Properties

Hexadecyl palmitate-d3 is a deuterated form of hexadecyl palmitate. While specific data for the deuterated compound is not widely available, the physical and chemical properties are expected to be very similar to its non-deuterated counterpart.

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Property	Value	References
Synonyms	Cetyl palmitate-d3, Hexadecanoic acid hexadecyl ester-d3	[1][2]
Appearance	White, waxy solid (flakes or powder)	[1][2]
Molecular Formula	$C_{32}H_{61}D_3O_2$	
Molecular Weight	~483.9 g/mol	[2]
Melting Point	52 - 56 °C (125.6 - 132.8 °F)	[2]
Boiling Point	360 °C (680 °F)	[2]
Solubility	Insoluble in water	[2]
Stability	Stable under normal conditions	[1][2]

Hazard Identification and Personal Protective Equipment (PPE)

Hexadecyl palmitate is generally not classified as a hazardous substance.[3][4] However, it may cause mild skin and eye irritation, and its dust can be combustible at high temperatures.[1][5] Therefore, appropriate PPE and handling precautions are necessary.

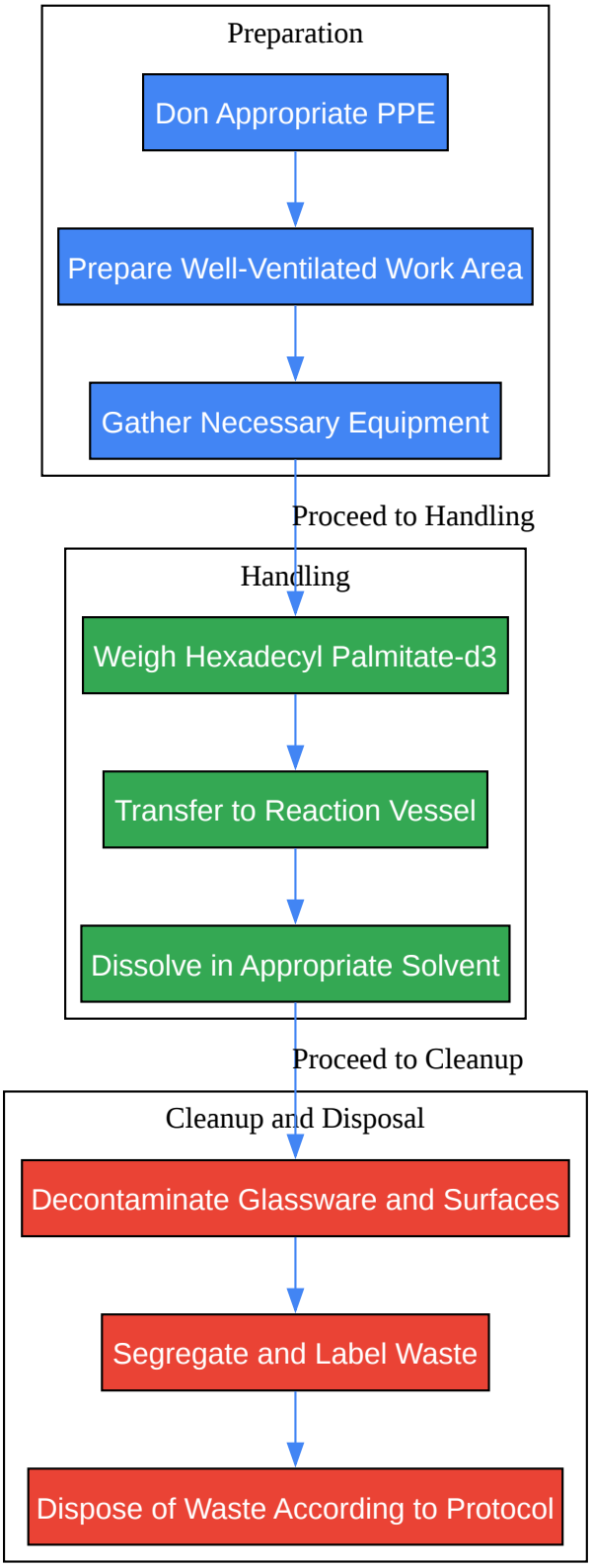
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Hazard	Recommended PPE	Specifications and Best Practices
Eye Contact	Safety glasses with side shields or chemical safety goggles	Should conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[6]
Skin Contact	Nitrile or other suitable chemical-resistant gloves	Wear gloves and clean body-covering clothing.[1][7]
Laboratory coat	A standard lab coat should be sufficient for general handling.	
Inhalation	Use in a well-ventilated area. A respirator may be necessary if dust is generated.	A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded or if irritation is experienced.[6]
Ingestion	Do not eat, drink, or smoke in work areas.	Wash hands thoroughly after handling.[3]

Operational Plan for Handling **Hexadecyl Palmitate-d3**

The following workflow outlines the key steps for the safe handling of **Hexadecyl palmitate-d3** in a laboratory setting.

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